

# Proper Disposal of BCI-121: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: BCI-121  
Cat. No.: B15583977

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This document provides essential, step-by-step guidance for the safe disposal of **BCI-121**, a SMYD3 inhibitor used in cancer research. Adherence to these procedures is vital to ensure personal safety and environmental compliance.

## Hazard Identification and Safety Precautions

**BCI-121** is classified with several hazards that necessitate careful handling during disposal. The following table summarizes the key hazard information derived from the Safety Data Sheet (SDS).[1]

Hazard Classification	GHS Code	Description
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Before initiating any disposal procedures, it is mandatory to wear appropriate Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.

All handling and disposal procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **BCI-121** waste, including pure compound, contaminated labware, and solutions.

### 1. Waste Segregation:

- Properly segregate **BCI-121** waste from other laboratory waste streams.
- Use designated, clearly labeled, and sealed containers for solid and liquid **BCI-121** waste.

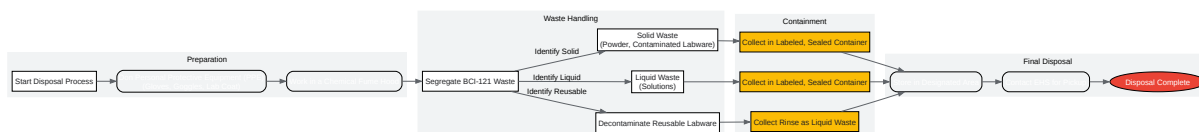
### 2. Solid Waste Disposal (e.g., unused **BCI-121** powder, contaminated gloves, pipette tips):

- Carefully collect all solid waste in a designated, leak-proof, and sealable container.

- Avoid generating dust.[2]
  - The container must be clearly labeled as "Hazardous Waste: **BCI-121**" and include the relevant hazard pictograms.
3. Liquid Waste Disposal (e.g., solutions containing **BCI-121**):
- Collect all liquid waste containing **BCI-121** in a designated, sealed, and shatter-resistant container.
  - The container must be clearly labeled as "Hazardous Liquid Waste: **BCI-121**" with the approximate concentration and solvent used.
  - Do not mix **BCI-121** waste with other incompatible chemical waste.
4. Decontamination of Labware (e.g., glassware, spatulas):
- Rinse contaminated labware thoroughly with a suitable solvent (e.g., ethanol or DMSO, in which **BCI-121** is soluble) in a chemical fume hood.[3]
  - Collect the rinse solvent as hazardous liquid waste.
  - After the initial rinse, wash the labware with soap and water.
5. Final Disposal:
- Store the sealed hazardous waste containers in a designated, secure, and well-ventilated area away from incompatible materials.
  - Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
  - Follow all local, state, and federal regulations for hazardous waste disposal.[2]

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **BCI-121** disposal process.



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Caption: **BCI-121** Disposal Workflow.

Disclaimer: This document provides guidance based on available safety data. Always consult your institution's specific safety protocols and the most current Safety Data Sheet (SDS) for **BCI-121** before handling and disposal.

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## References

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